

Essential Safety and Logistical Information for Handling ONO-7579

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Compound of Interest

Compound Name: ONO-7579

Cat. No.: B10819360

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This document provides crucial safety and logistical guidance for the handling and disposal of **ONO-7579**, a potent, selective, and orally available pan-TRK inhibitor.[1][2][3] Given its nature as a potent pharmaceutical compound with potential antineoplastic activity, stringent adherence to safety protocols is mandatory to minimize exposure and ensure a safe laboratory environment.[4]

Personal Protective Equipment (PPE)

The following personal protective equipment is essential for the safe handling of **ONO-7579**. Double gloving and respiratory protection are critical when handling the solid powder form to prevent inhalation and skin contact.

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	Powered Air-Purifying Respirator (PAPR)	Recommended for operations with a high risk of aerosol generation. Hoods or full-facepieces can offer high Assigned Protection Factors (APFs). [5]
Reusable Half or Full-Facepiece Respirator	Use with appropriate particulate filters (P100/FFP3). A proper fit test must be conducted. [5]	
Disposable Respirators (e.g., N95, FFP2)	Suitable for low-risk activities but not recommended as primary protection when handling highly potent compounds. [5]	
Hand Protection	Double Gloving	Wear two pairs of nitrile gloves. The outer glove should be changed immediately upon contamination. [5]
Body Protection	Disposable Coveralls	Recommended to be made from materials like Tyvek® to protect against chemical splashes and dust. [5] [6]
Lab Coat	A dedicated, disposable, or professionally laundered lab coat should be worn over personal clothing. [5]	

Eye Protection	Safety Goggles or a Face Shield	Use chemical splash goggles that provide a complete seal around the eyes. A face shield can be worn over goggles for additional protection. ^[5]
Foot Protection	Shoe Covers	Disposable shoe covers should be worn in the designated handling area. ^[5]

Operational Plan for Handling

A systematic approach is crucial for safely handling potent compounds like **ONO-7579**. The following step-by-step plan outlines the key phases of handling.^[5]

1. Preparation:

- Designated Area: All handling of **ONO-7579** must occur in a designated and restricted area, such as a chemical fume hood, glove box, or other containment enclosure.
- Decontamination: Ensure all surfaces and equipment are clean before starting.
- Spill Kit: A spill kit appropriate for chemical hazards should be readily accessible.

2. Handling:

- Weighing: Weighing of the solid compound should be done in a containment system to minimize dust generation.
- Solution Preparation: When dissolving **ONO-7579**, which is soluble in DMSO, add the solvent to the solid slowly to avoid splashing.^[7] Keep containers covered as much as possible.^[5]
- Storage: **ONO-7579** powder should be stored at -20°C for up to 2 years. Solutions in DMSO can be stored at 4°C for up to 2 weeks or at -80°C for up to 6 months.^{[1][2]}

3. Post-Handling:

- Decontamination: Thoroughly decontaminate all surfaces and equipment with a validated cleaning agent.[5]
- PPE Doffing: Remove PPE in a designated area to avoid self-contamination. Dispose of single-use PPE in the appropriate hazardous waste container.[5]
- Personal Hygiene: Wash hands and any potentially exposed skin thoroughly with soap and water after removing PPE.[5]

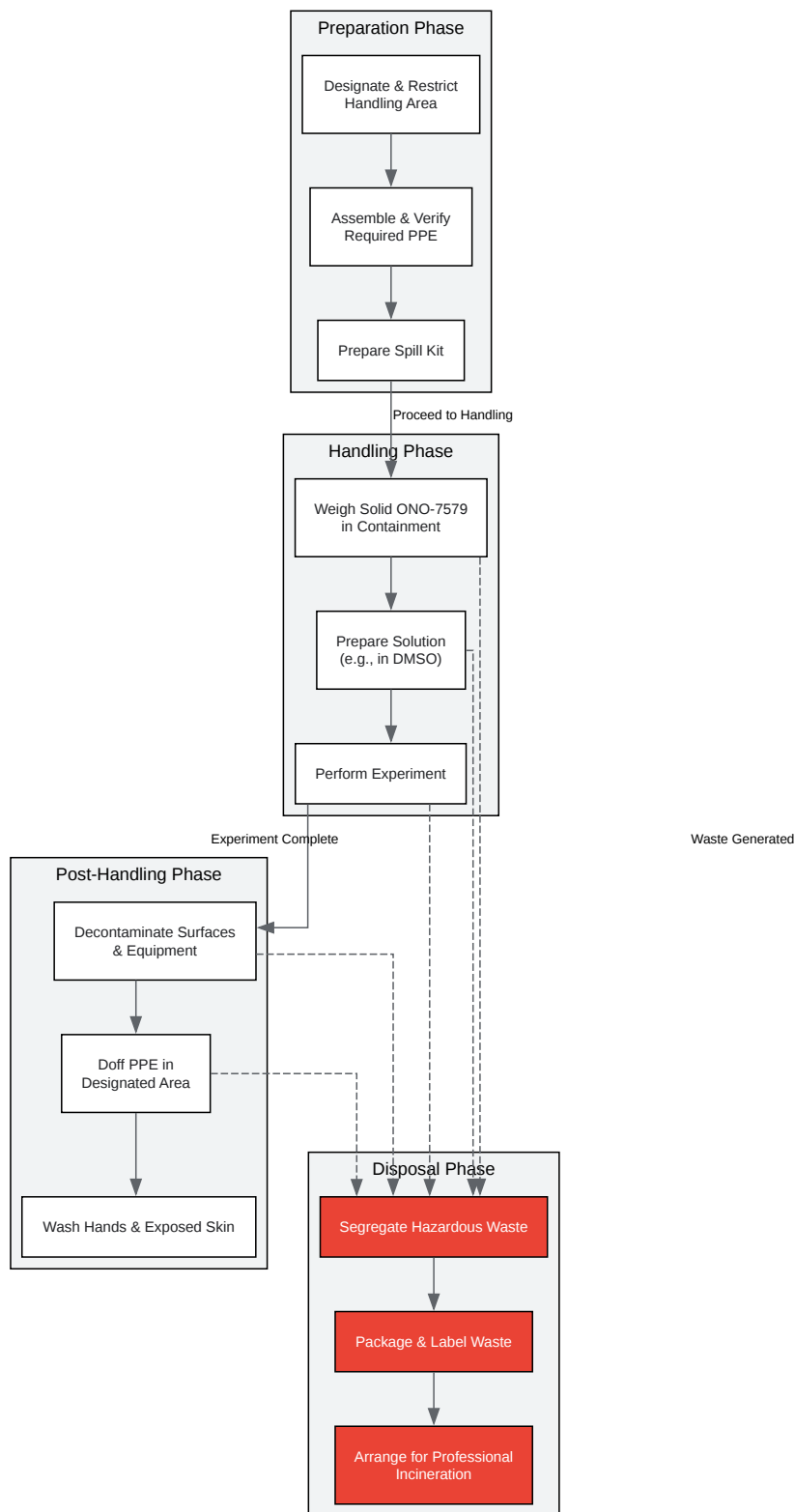
Disposal Plan

All waste generated from the handling of **ONO-7579**, including contaminated PPE, empty vials, and unused solutions, must be treated as hazardous waste.

- Waste Segregation: Segregate **ONO-7579** waste from other laboratory waste.
- Containerization: Use clearly labeled, sealed, and leak-proof containers for all hazardous waste.
- Disposal Method: The primary recommended method for the disposal of potent pharmaceutical compounds is high-temperature incineration by a licensed hazardous waste disposal company.[8]
- Documentation: Maintain accurate records of all disposed hazardous waste in line with institutional and regulatory requirements.[5]

Visual Workflow for Safe Handling of ONO-7579

Workflow for Safe Handling of ONO-7579



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Caption: Workflow for the safe handling and disposal of **ONO-7579**.

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